

Application Notes and Protocols: Acylation of Amines with Salicylyl Chloride

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Compound of Interest

Compound Name: *Salicylyl chloride*

Cat. No.: B8492852

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Introduction

The acylation of amines with **salicylyl chloride** is a fundamental reaction in organic synthesis, leading to the formation of N-substituted salicylamides. This class of compounds is of significant interest in medicinal chemistry and drug development due to their wide range of biological activities, including antibacterial, antifungal, and anticancer properties. The reaction proceeds through a nucleophilic acyl substitution mechanism and is frequently carried out under Schotten-Baumann conditions. These application notes provide a detailed overview of the reaction mechanism, experimental protocols, and available quantitative data for the synthesis of salicylamides.

Reaction Mechanism

The acylation of amines with **salicylyl chloride** follows a nucleophilic addition-elimination pathway. The reaction is typically facilitated by a base, such as pyridine or aqueous sodium hydroxide, which neutralizes the hydrogen chloride byproduct.

The mechanism can be summarized in the following steps:

- Nucleophilic Attack: The lone pair of electrons on the nitrogen atom of the amine attacks the electrophilic carbonyl carbon of **salicylyl chloride**. This initial attack forms a tetrahedral intermediate.

- Elimination of the Leaving Group: The tetrahedral intermediate is unstable and collapses. The carbonyl double bond is reformed, leading to the expulsion of the chloride ion, which is a good leaving group.
- Deprotonation: A base present in the reaction mixture removes a proton from the nitrogen atom, yielding the neutral salicylamide product and the hydrochloride salt of the base. The neutralization of HCl is crucial as it prevents the protonation of the starting amine, which would render it non-nucleophilic and halt the reaction.[1][2][3]

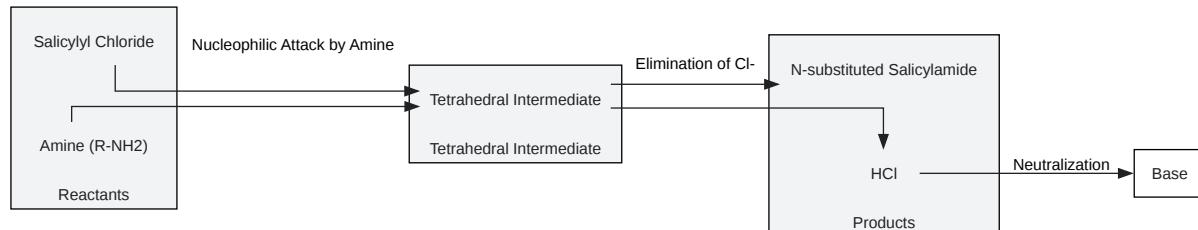


Figure 1. Mechanism of Amine Acylation with Salicyl Chloride

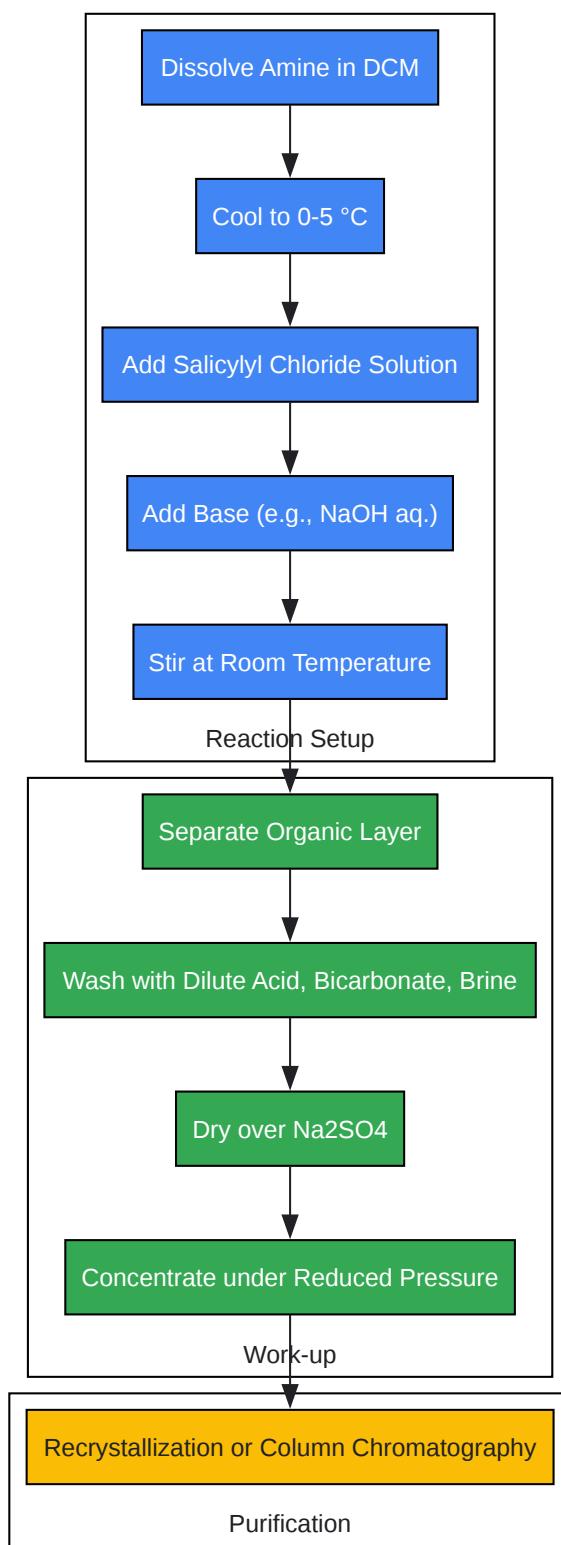


Figure 2. General Experimental Workflow

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